

Cycloshizukaol A: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Cycloshizukaol A

Cat. No.: B1159935

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Introduction

Cycloshizukaol A is a naturally occurring sesquiterpenoid dimer isolated from the roots of *Chloranthus serratus*.^[1] It possesses a unique and complex heptacyclic structure characterized by a C₂ symmetry and a central cyclododecatetraene ring. As a member of the lindenane class of sesquiterpenoids, **Cycloshizukaol A** has drawn interest for its intricate molecular architecture and potential biological activities. This document provides a detailed overview of its known physical and chemical properties, alongside experimental methodologies for its study.

Chemical and Physical Properties

Cycloshizukaol A is a diester with the molecular formula C₃₂H₃₆O₈.^[2] Its structure and properties have been primarily elucidated through spectroscopic methods. While some physical properties have been determined, comprehensive experimental data remains limited in publicly accessible literature.

General Properties

Property	Value	Source
Molecular Formula	C ₃₂ H ₃₆ O ₈	[2]
Molecular Weight	548.6 g/mol	[2]
IUPAC Name	dimethyl (2R,5S,7R,8S,12R,15S,17R,18S,19R,24R)-19,24-dihydroxy-2,8,12,18-tetramethyl-20,23-dioxoheptacyclo[12.6.2.2 ^{8,11} .0 ^{4,9} .0 ^{5,7} .0 ^{15,17} .0 ^{18,22}]tetracosane-1(21),4(9),10,14(22)-tetraene-2,12-dicarboxylate	[2]
Appearance	Powder	Pharmaffiliates
Storage Temperature	2-8°C	Pharmaffiliates

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **Cycloshizukaol A**. The following are key spectral characteristics reported in the literature.

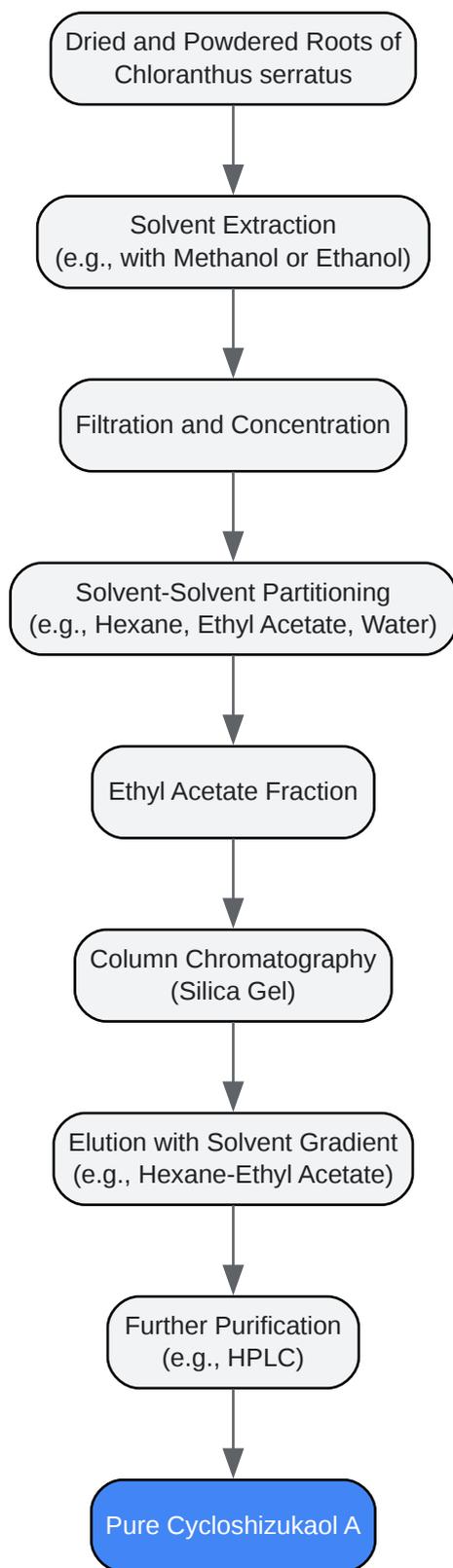
Spectroscopic Technique	Key Features
¹ H NMR	Data not fully available in searched resources.
¹³ C NMR	Data not fully available in searched resources.
Infrared (IR) Spectroscopy	Data not fully available in searched resources.
Mass Spectrometry (MS)	Exact Mass: 548.24101810 Da

Experimental Protocols

Isolation of Cycloshizukaol A

The isolation of **Cycloshizukaol A** was first reported by Kawabata et al. from the roots of *Chloranthus serratus*. While the full, detailed protocol from the original publication is not widely available, a general workflow for the isolation of sesquiterpenoids from plant material is

outlined below. This should be adapted and optimized based on the specific source material and target compound.



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A generalized workflow for the isolation of **Cycloshizukaol A**.

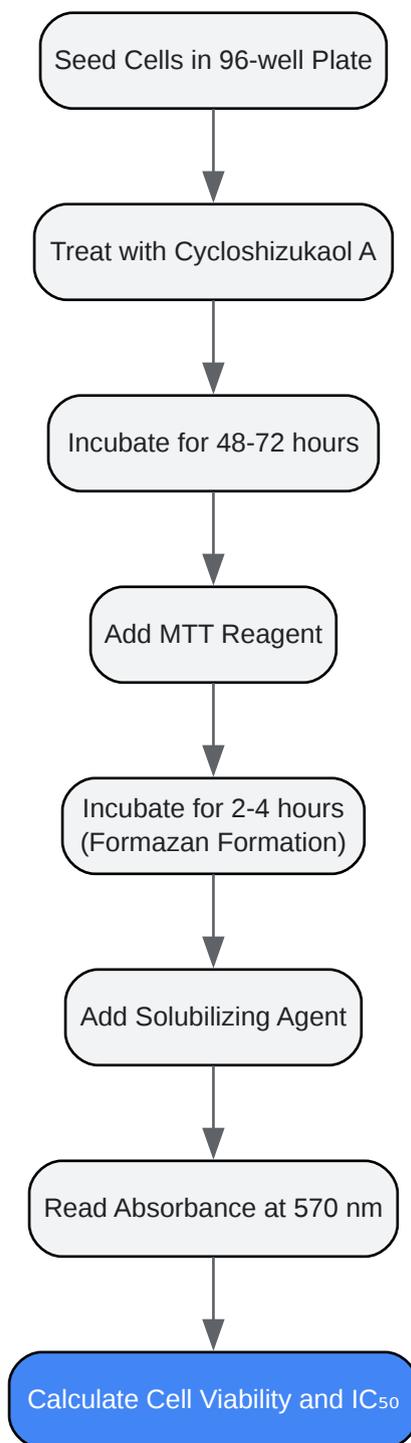
Cytotoxicity Assessment using MTT Assay

The cytotoxic effects of **Cycloshizukaol A** on various cancer cell lines have been evaluated using the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay. This colorimetric assay measures the metabolic activity of cells, which is indicative of cell viability.

Principle: In viable cells, mitochondrial dehydrogenases reduce the yellow tetrazolium salt MTT to purple formazan crystals. The amount of formazan produced is proportional to the number of living cells and can be quantified spectrophotometrically after solubilization.

Experimental Protocol:

- **Cell Seeding:** Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with various concentrations of **Cycloshizukaol A** and a vehicle control.
- **Incubation:** Incubate the plates for a specified period (e.g., 48 or 72 hours) at 37°C in a humidified CO₂ incubator.
- **MTT Addition:** Add MTT solution to each well and incubate for 2-4 hours to allow for formazan crystal formation.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or a specialized solubilization buffer) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%).



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Workflow of the MTT assay for cytotoxicity evaluation.

Biological Activity

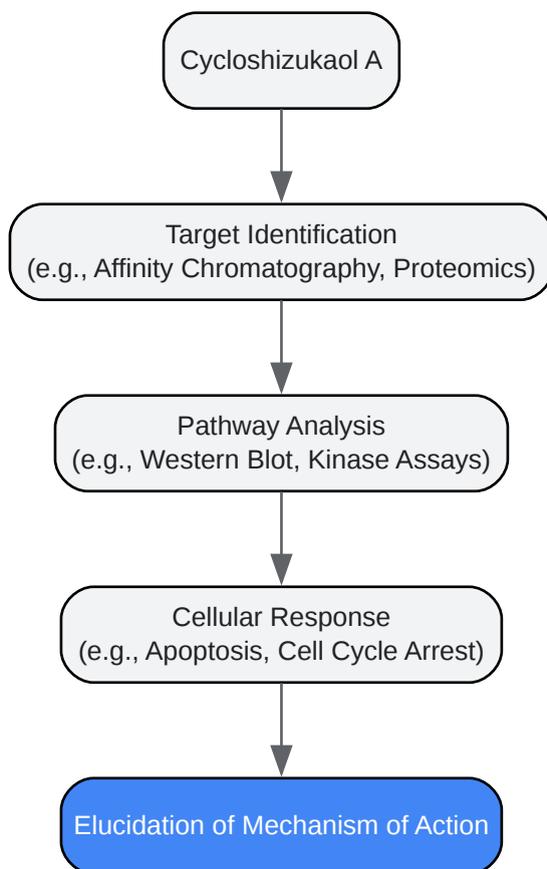
Preliminary studies have investigated the cytotoxic potential of **Cycloshizukaol A** against several human cancer cell lines.

Cell Line	Cancer Type	IC ₅₀ (μM)
A549	Lung Carcinoma	> 10
HL-60	Promyelocytic Leukemia	> 10
PANC-1	Pancreatic Carcinoma	> 10

These results indicate that **Cycloshizukaol A** exhibits low cytotoxicity against these cell lines under the tested conditions. Further research is required to explore its potential activity in other biological assays and to understand its mechanism of action.

Signaling Pathways and Mechanism of Action

The specific signaling pathways modulated by **Cycloshizukaol A** have not yet been elucidated. Given its classification as a sesquiterpenoid dimer, a class of compounds known for a wide range of biological activities, further investigation into its molecular targets is warranted.



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References

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